

An In-depth Technical Guide to the Physicochemical Properties of 4-Aminoquinaldine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Aminoquinaldine** (4-AQ), a key intermediate in the synthesis of various pharmaceutical compounds. This document focuses on its solubility and melting point, presenting quantitative data in a structured format, detailing experimental protocols, and illustrating the workflow for their determination.

Core Physicochemical Properties of 4-Aminoquinaldine

4-Aminoquinaldine, also known as 4-amino-2-methylquinoline, is a heterocyclic amine with the molecular formula $C_{10}H_{10}N_2$.[1] Its physicochemical properties are crucial for its handling, formulation, and application in drug development and other chemical syntheses.

Table 1: Quantitative Physicochemical Data for 4-Aminoquinaldine



Property	Value	Solvents/Condition s	Source(s)
Melting Point	95-98 °C	Not specified	[1]
162-166 °C	Literature value	[2][3]	
169.35 ± 0.50 °C (442.50 ± 0.50 K)	Not specified	[4]	-
Solubility	Soluble	Ethanol, DMSO	[1]
Slightly soluble	Water	[1]	
Water	log10(Solubility in mol/L) = -3.15	Crippen Method[4][5]	
Water (pH 7.4)	>23.7 µg/mL	Sanford-Burnham Center for Chemical Genomics[6]	

Note: The observed variance in melting point values may be attributed to the presence of different polymorphic forms of **4-Aminoquinaldine** or impurities.[7] A study has identified multiple anhydrous and solvated crystalline forms, which can exhibit different physical properties.[7]

Experimental Protocols

The determination of the physicochemical properties of a compound like **4-Aminoquinaldine** relies on standardized experimental procedures. The following sections detail the methodologies for measuring solubility and melting point.

Solubility Determination

The solubility of a compound is a critical parameter in drug development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. A common method for qualitative and semi-quantitative solubility assessment is as follows:

Protocol for Qualitative Solubility Determination:



- Sample Preparation: Accurately weigh a small amount (e.g., 1-5 mg) of 4-Aminoquinaldine powder.
- Solvent Addition: Transfer the sample to a clean test tube or vial. Add a measured volume (e.g., 0.1 mL) of the desired solvent (e.g., water, ethanol, DMSO).
- Agitation: Vigorously shake or vortex the mixture for a set period (e.g., 1-2 minutes) to facilitate dissolution.
- Observation: Visually inspect the solution for the presence of undissolved solid particles.
- Incremental Solvent Addition: If the solid has not fully dissolved, add another measured volume of the solvent and repeat the agitation and observation steps.
- Classification: Based on the amount of solvent required to dissolve the sample, the solubility can be classified (e.g., very soluble, soluble, sparingly soluble, insoluble).[8][9]

For quantitative solubility determination, methods like the shake-flask method followed by a suitable analytical technique (e.g., HPLC, UV-Vis spectroscopy) are employed to determine the concentration of the dissolved solute in a saturated solution.[10]

Melting Point Determination

The melting point is a fundamental physical property used for the identification and purity assessment of a crystalline solid.[11][12] The capillary method is a widely accepted standard technique.[13][14]

Protocol for Capillary Melting Point Determination:

- Sample Preparation: Ensure the 4-Aminoquinaldine sample is a fine, dry powder. If necessary, gently crush any large crystals using a mortar and pestle.[13]
- Capillary Tube Loading: Introduce a small amount of the powdered sample into a thin-walled capillary tube, open at one end. Tap the sealed end of the tube on a hard surface to pack the sample tightly to a height of 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus.[11][14] Modern instruments often have a built-in thermometer and a magnifying



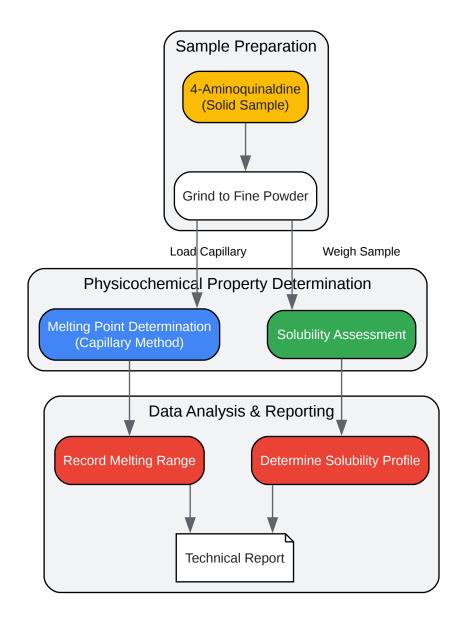
lens for observation.

- Rapid Heating (Optional): For an unknown sample, a rapid heating rate can be used to determine an approximate melting range.[11][12]
- Slow Heating: For an accurate determination, heat the sample at a slow, controlled rate (e.g.,
 1-2 °C per minute) as the temperature approaches the expected melting point.[11]
- Observation and Recording: Record the temperature at which the first drop of liquid appears
 (the initial melting point) and the temperature at which the entire sample becomes a clear
 liquid (the final melting point). The range between these two temperatures is the melting
 range.[11][14] A narrow melting range (0.5-1.0 °C) is indicative of a pure compound.[11][12]

Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining the key physicochemical properties of a solid compound like **4-Aminoquinaldine**.





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Caption: Workflow for Physicochemical Characterization.

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